

Application Notes and Protocols: Preparation of Endrin Ketone Analytical Standard Solutions

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Compound of Interest

Compound Name: Endrin ketone

Cat. No.: B150205

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Introduction

Endrin ketone is a primary degradation product of endrin, an organochlorine pesticide.^[1] Its presence in environmental and food samples is an indicator of historical endrin use. Accurate quantification of **endrin ketone** is crucial for regulatory monitoring and toxicological studies.^[1] These application notes provide a detailed protocol for the preparation of **endrin ketone** analytical standard solutions from a neat (solid) standard, essential for the calibration of analytical instruments and the fortification of quality control samples.

Endrin ketone analytical standards are primarily used in chromatographic techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC), often coupled with mass spectrometry (MS), for the determination of the analyte in various matrices including environmental, water, vegetation, and dairy samples.^{[2][3]}

Health and Safety Precautions

Endrin ketone is a highly toxic compound and must be handled with extreme caution. It is fatal if swallowed and toxic if it comes into contact with the skin or is inhaled.^[2] All handling of the neat material and concentrated solutions must be performed in a certified fume hood. Appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields or chemical goggles, and chemical-resistant gloves (e.g., PVC), must be worn at all times. It is imperative to avoid all personal contact, including the inhalation of any dust or

aerosols. After handling, wash hands thoroughly. All waste containing **endrin ketone** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.

Physicochemical and Purity Data

Accurate preparation of standard solutions requires precise knowledge of the physicochemical properties and purity of the neat analytical standard. This information is typically found on the Certificate of Analysis (CoA) provided by the supplier.

Property	Value	Reference
Chemical Name	(1R,3S,4S,5S,7R,9R,10S,11R,12R)-1,2,2,3,10,11-hexachloropentacyclo[5.4.1.0 ³ , ¹⁰ .0 ⁴ , ¹² .0 ⁵ , ⁹]dodecan-8-one	N/A
CAS Number	53494-70-5	
Molecular Formula	C ₁₂ H ₈ Cl ₆ O	
Molecular Weight	380.91 g/mol	
Physical State	Crystalline Solid	
Storage Temperature	2-30°C (Neat)	
Chemical Purity	≥95% (Example Value)	

Note: The chemical purity value is an example and the exact value from the Certificate of Analysis of the specific lot of the standard must be used for all calculations.

Experimental Protocols

The preparation of analytical standards involves the creation of a concentrated stock solution from the neat material, followed by serial dilutions to obtain working standards of desired concentrations. A gravimetric approach for the preparation of the stock solution is recommended for higher accuracy.

Materials and Reagents

- **Endrin Ketone** neat analytical standard (with Certificate of Analysis)
- High-purity solvents (e.g., Ethyl Acetate or Acetonitrile, HPLC or pesticide residue grade)
- Analytical balance (readable to at least 0.01 mg)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated microliter syringes or Class A volumetric pipettes
- Amber glass vials with PTFE-lined screw caps
- Spatula
- Weighing paper or boat
- Ultrasonic bath

Preparation of Primary Stock Solution (e.g., 1000 µg/mL)

This protocol describes the preparation of a 10 mL stock solution. Adjustments can be made based on the required volume and concentration.

- Pre-preparation: Ensure all glassware is scrupulously clean and dry. Place the **endrin ketone** standard and the solvent in the temperature-controlled weighing room to equilibrate.
- Calculation of Required Mass: Calculate the mass of the neat standard required, correcting for its purity.
 - Formula: $\text{Mass (mg)} = [\text{Desired Concentration (}\mu\text{g/mL)} * \text{Final Volume (mL)} * 100] / [\text{Purity (\%)} * 1000 (\mu\text{g/mg)}]$
 - Example Calculation for a 1000 µg/mL solution in a 10 mL flask with 95% purity: $\text{Mass (mg)} = [1000 \mu\text{g/mL} * 10 \text{ mL} * 100] / [95\% * 1000] = 10.53 \text{ mg}$
- Weighing the Standard:
 - Place a weighing boat on the analytical balance and tare.

- Carefully add the calculated amount of **endrin ketone** neat standard to the weighing boat. Record the exact mass to the nearest 0.01 mg.
- Dissolution:
 - Quantitatively transfer the weighed standard into a 10 mL Class A volumetric flask.
 - Add a small amount of the chosen solvent (e.g., ethyl acetate) to the weighing boat to rinse any residual material and transfer the rinsing to the volumetric flask. Repeat this step two more times.
 - Add solvent to the flask until it is approximately half-full.
 - Cap the flask and gently swirl to dissolve the solid. An ultrasonic bath can be used for a short period to aid dissolution.
- Dilution to Volume:
 - Once the solid is completely dissolved and the solution has returned to room temperature, carefully add the solvent dropwise until the bottom of the meniscus touches the calibration mark on the neck of the flask.
 - Cap the flask securely and invert it at least 20 times to ensure the solution is homogeneous.
- Labeling and Storage:
 - Transfer the stock solution to a pre-labeled amber glass vial.
 - The label should include the name of the compound (**Endrin Ketone**), concentration, solvent, preparation date, and the initials of the analyst.
 - Store the stock solution in a refrigerator at 2-8°C, protected from light.

Preparation of Intermediate and Working Standard Solutions

Working standards are prepared by serially diluting the primary stock solution.

- Preparation of an Intermediate Standard (e.g., 10 µg/mL):
 - Use the formula $C_1V_1 = C_2V_2$ to calculate the required volume of the stock solution.
 - C_1 = Concentration of the stock solution (1000 µg/mL)
 - V_1 = Volume of the stock solution to be transferred
 - C_2 = Desired concentration of the intermediate solution (10 µg/mL)
 - V_2 = Final volume of the intermediate solution (e.g., 10 mL)
 - Calculation: $V_1 = (C_2V_2) / C_1 = (10 \text{ µg/mL} * 10 \text{ mL}) / 1000 \text{ µg/mL} = 0.1 \text{ mL}$ or 100 µL
 - Transfer 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask.
 - Dilute to the mark with the same solvent, cap, and invert to mix thoroughly.
- Preparation of Working Standards (e.g., 10, 50, 100, 500, 1000 ng/mL):
 - Prepare a series of working standards by diluting the intermediate stock solution (10 µg/mL or 10,000 ng/mL).
 - The table below provides an example dilution scheme for a final volume of 10 mL for each working standard.

Target Concentration (ng/mL)	Volume of 10 µg/mL Intermediate Stock (µL)	Final Volume (mL)
10	10	10
50	50	10
100	100	10
500	500	10
1000	1000	10

Note: Use calibrated pipettes for all transfers. Prepare fresh working standards from the stock solution as needed, and do not store them for extended periods.

Quality Control and Verification

The accuracy of the prepared standard solutions is paramount. The following steps should be taken for quality control:

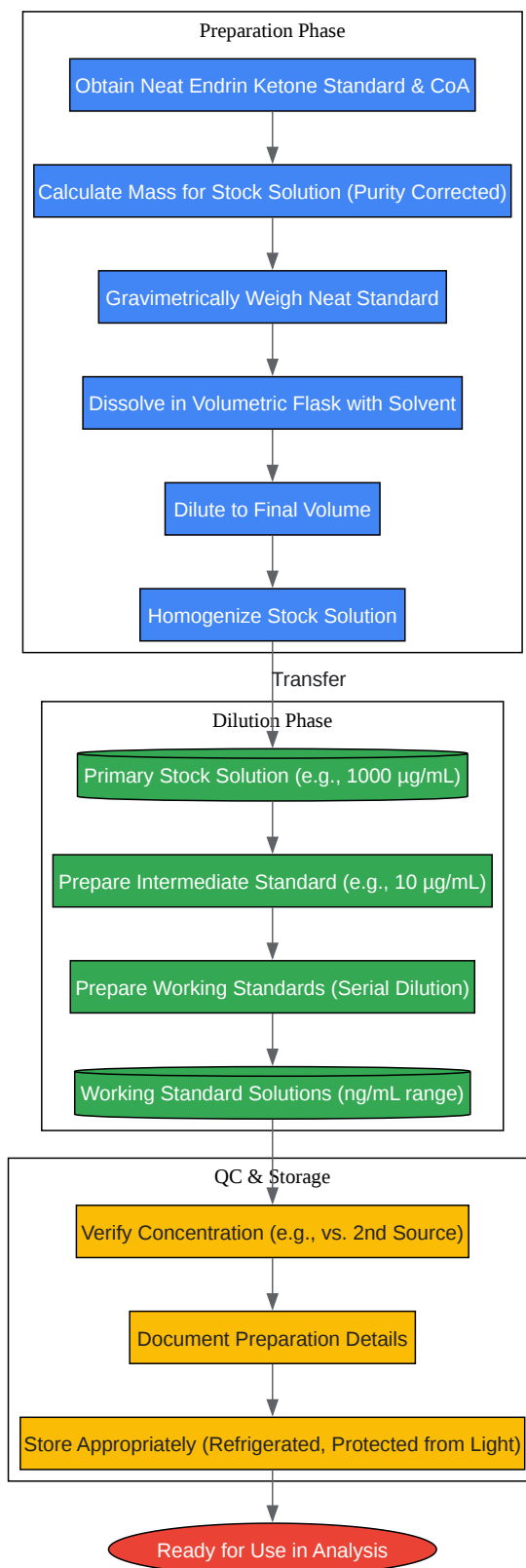
- **Purity Verification:** The purity of the neat standard should be taken from the supplier's Certificate of Analysis.
- **Concentration Verification:** The concentration of the primary stock solution should be verified by comparing it against a standard from a different source or a previously certified batch. This can be done by analyzing both standards on a calibrated instrument (e.g., GC-MS) and ensuring the responses are within an acceptable tolerance (e.g., $\pm 5\%$).
- **Documentation:** Maintain a detailed logbook for the preparation of all standard solutions, including the mass of the neat standard, final volumes, solvent lot numbers, preparation dates, and expiry dates.

Storage and Stability

- **Neat Standard:** The neat **endrin ketone** standard should be stored in its original container at a controlled temperature, typically between 2-30°C as specified by the manufacturer, and protected from light.
- **Stock Solutions:** Concentrated stock solutions in ethyl acetate or acetonitrile should be stored in amber glass vials with PTFE-lined caps at 2-8°C. While specific stability data for **endrin ketone** is limited, organochlorine pesticide standards are generally stable under these conditions for several months to a year. It is recommended to visually inspect the solutions for any precipitation or discoloration before use.
- **Working Solutions:** Dilute working standards are less stable and should be prepared fresh from the stock solution daily or as needed for analysis.

Workflow Diagram

The following diagram illustrates the logical workflow for the preparation of **endrin ketone** analytical standard solutions.



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Caption: Workflow for preparing **endrin ketone** analytical standards.

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